

An In-depth Technical Guide to 1-Phenylimidazole: Chemical and Physical Properties

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Compound of Interest

Compound Name: 1-Phenylimidazole

Cat. No.: B1212854

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This guide provides a comprehensive overview of the core chemical and physical properties of **1-phenylimidazole**, a versatile heterocyclic compound with significant applications in medicinal chemistry and materials science. This document details its synthesis, purification, and characterization, with a focus on experimental protocols and data presentation.

Chemical and Physical Properties

1-Phenylimidazole is an aromatic heterocyclic organic compound consisting of a phenyl group substituted at the first position of an imidazole ring.^[1] It is typically a colorless to light yellow liquid or a white to light yellow crystalline solid.^[2] Its solubility in water is low, but it is soluble in organic solvents like ethanol and acetone.^[2]

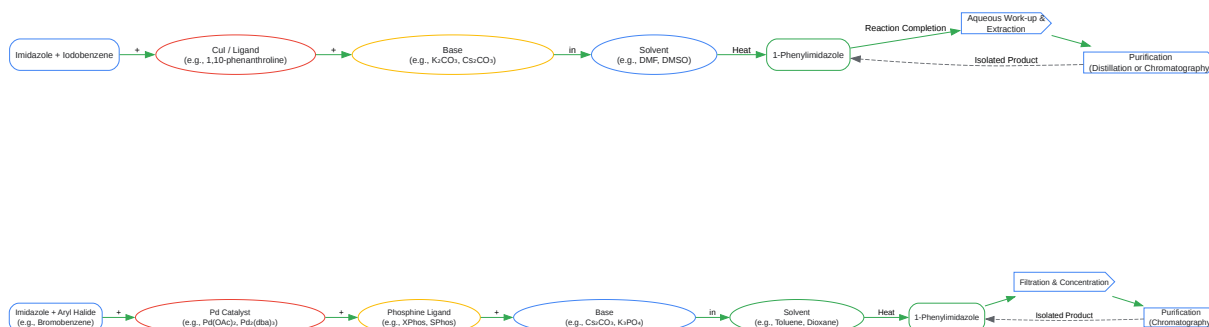
Table 1: Physical and Chemical Properties of **1-Phenylimidazole**

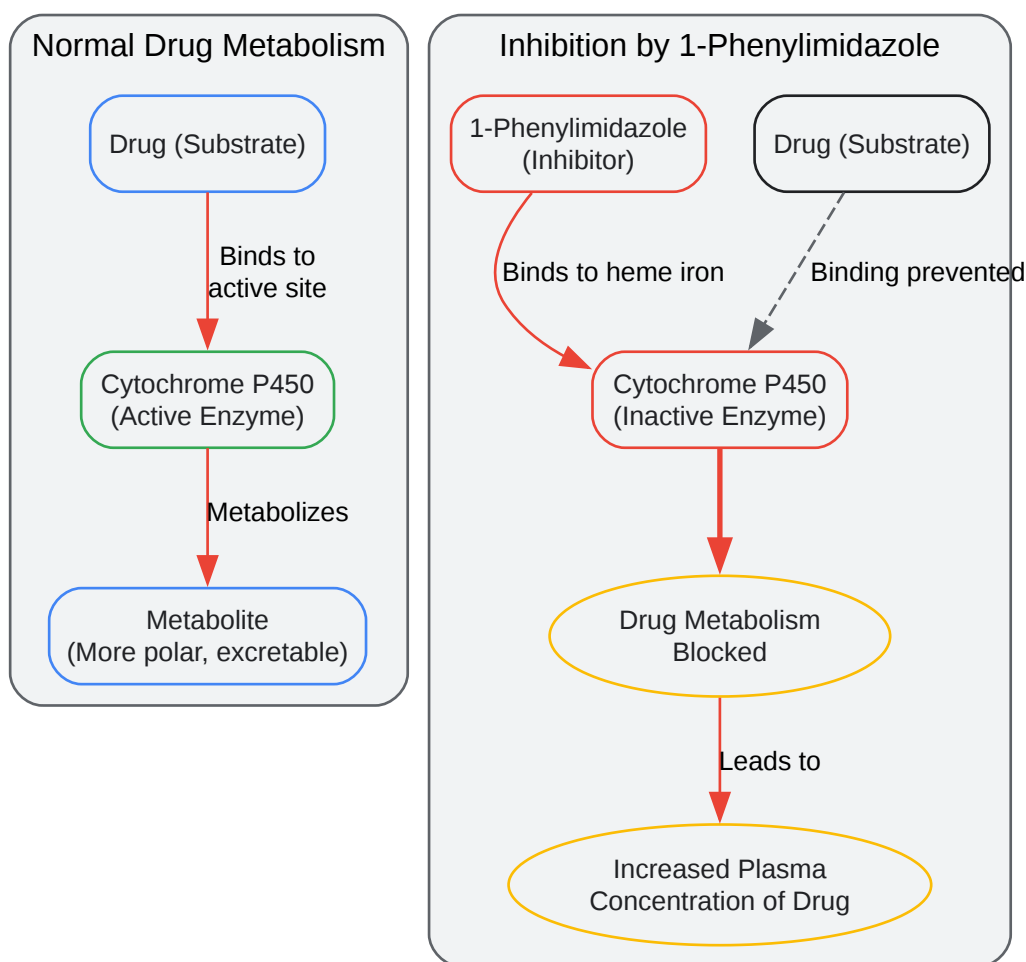
Property	Value	Source
Molecular Formula	C ₉ H ₈ N ₂	[1][2]
Molecular Weight	144.17 g/mol	[3]
Appearance	Colorless to light yellow liquid or white to light yellow crystalline solid	[2]
Melting Point	13 °C	[3]
Boiling Point	142 °C at 15 mmHg	[3]
Density	1.14 g/mL at 25 °C	[3]
Solubility	Low in water; soluble in ethanol and acetone	[2]
CAS Number	7164-98-9	[3]

Synthesis of 1-Phenylimidazole

1-Phenylimidazole can be synthesized through several methods, with the Ullmann condensation and Buchwald-Hartwig amination being two prominent examples.

The Ullmann condensation is a classic method for the formation of carbon-nitrogen bonds, typically involving the copper-catalyzed reaction of an aryl halide with an amine.





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